

Application Note: Purification of 17-Hydroxyventuricidin A from Bacterial Culture

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Compound of Interest

Compound Name: 17-Hydroxyventuricidin A

Cat. No.: B15566195

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Introduction

17-Hydroxyventuricidin A is a macrolide antibiotic produced by species of the bacterial genus *Streptomyces*.^[1] This compound exhibits significant antifungal and antibacterial properties, showing activity against various fungal pathogens such as *Verticillium dahlia* and *Fusarium* sp., as well as Gram-positive bacteria including *Micrococcus luteus*, *Bacillus subtilis*, and *Staphylococcus aureus*.^{[1][2][3][4]} The potent biological activity of **17-Hydroxyventuricidin A** makes it a compound of interest for researchers in drug discovery and development. This application note provides a detailed protocol for the purification of **17-Hydroxyventuricidin A** from a large-scale bacterial culture of a producing *Streptomyces* strain.

The industrial production of secondary metabolites by *Streptomyces* is typically achieved through fermentation in large-scale bioreactors.^[5] The purification of these metabolites often involves a series of extraction and chromatographic steps to isolate the compound of interest from the complex fermentation broth and mycelia. This document outlines a comprehensive workflow for the successful isolation and purification of **17-Hydroxyventuricidin A**.

Experimental Workflow

The overall process for the purification of **17-Hydroxyventuricidin A** from a *Streptomyces* culture involves several key stages, beginning with large-scale fermentation, followed by extraction of the active compound from the mycelium and subsequent chromatographic purification to obtain the pure compound.



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